

Application Notes and Protocols: Disperse Brown 4 in Textile Science

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Compound of Interest

Compound Name: Disperse brown 4

Cat. No.: B105966

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Introduction

Disperse Brown 4, also identified by its Colour Index name C.I. 11152:1, is a monoazo disperse dye.[1] Belonging to a class of water-insoluble dyes, it is primarily utilized for coloring hydrophobic synthetic fibers.[2] Its main application is in the dyeing of polyester, where it imparts a red-light brown to dark red-light brown shade.[1] Disperse dyes, including **Disperse Brown 4**, are non-ionic and function by migrating from a fine aqueous dispersion into the amorphous regions of synthetic fibers under the influence of heat.[3] This document provides detailed application notes and experimental protocols for the use of **Disperse Brown 4** in textile science research, focusing on its application to polyester fabrics.

Chemical and Physical Properties

- Chemical Class: Monoazo Dye[1]
- Molecular Formula: $C_{16}H_{15}BrCl_2N_4O_4$ [1]
- Molecular Weight: 478.12 g/mol [1]
- Appearance: Brown Powder
- Solubility: Sparingly soluble in water, applied as a fine dispersion.[3]

Quantitative Data: Fastness Properties

The performance of a dye is critically evaluated by its fastness properties, which indicate the resistance of the color to various environmental factors during the use of the textile. The following table summarizes the fastness properties of **Disperse Brown 4** on polyester fabric according to ISO standards.

| Fastness Test | ISO Standard | Rating (Fading) | Rating (Staining) |
|-----------------------|---------------------|-----------------|-------------------|
| Light Fastness | ISO 105-B02 | 5-6 | - |
| Washing Fastness | ISO 105-C06 | 4-5 | 5 |
| Perspiration Fastness | - | 4-5 | 5 |
| Ironing Fastness | - | 4-5 | 4 |
| Sublimation Fastness | ISO 105-P01 (180°C) | - | 4-5 |

Source:[1][2] Rating Scale: 1 (poor) to 5 (excellent)

Experimental Protocols

The application of **Disperse Brown 4** to polyester fabrics can be achieved through several methods. The choice of method depends on the available equipment, desired shade depth, and energy considerations. The most common industrial methods are High-Temperature Exhaust Dyeing, Carrier Dyeing, and Thermosol Dyeing.

High-Temperature Exhaust Dyeing

This is the most common and efficient method for dyeing polyester with disperse dyes, achieving excellent dye penetration and fastness.[3] It is performed in a sealed dyeing machine under high pressure to achieve temperatures above the boiling point of water.

Materials and Reagents:

- Polyester fabric
- **Disperse Brown 4**

- Dispersing agent
- Acetic acid (or other pH buffer)
- Wetting agent (optional)
- High-temperature dyeing apparatus (e.g., laboratory-scale jet dyer or beaker dyer)

Procedure:

- Fabric Preparation: Scour the polyester fabric with a non-ionic detergent to remove any impurities, oils, or sizes. Rinse thoroughly and dry.
- Dye Bath Preparation:
 - Prepare a stock dispersion of **Disperse Brown 4** by pasting the required amount of dye with an equal amount of dispersing agent and a small amount of warm water.
 - Fill the dyeing vessel with water to the desired liquor ratio (e.g., 10:1 to 20:1).
 - Add the prepared dye dispersion to the dye bath.
 - Add a wetting agent if necessary.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[4\]](#)
- Dyeing Process:
 - Introduce the polyester fabric into the dye bath at approximately 60°C.[\[4\]](#)
 - Raise the temperature of the dye bath to 130°C at a rate of 1-2°C per minute.[\[4\]](#)
 - Maintain the temperature at 130°C for 30-60 minutes, depending on the desired shade depth.[\[4\]](#)
 - Cool the dye bath down to 70-80°C.
- After-treatment (Reduction Clearing):

- Drain the dye bath.
- Prepare a fresh bath containing 2 g/L sodium hydrosulfite, 2 g/L caustic soda, and 1 g/L of a dispersing agent.
- Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove unfixed surface dye.
- Rinse the fabric thoroughly with hot and then cold water.
- Drying: Dry the fabric in an oven or air.

Carrier Dyeing

This method allows for the dyeing of polyester at or near the boiling point of water under atmospheric pressure through the use of a "carrier," an organic compound that swells the fiber to facilitate dye uptake.^[5]

Materials and Reagents:

- Polyester fabric
- **Disperse Brown 4**
- Dispersing agent
- Carrier (e.g., phenol-based, biphenyl-based)
- Acetic acid
- Wetting agent (optional)
- Atmospheric dyeing apparatus (e.g., beaker, winch)

Procedure:

- Fabric Preparation: As described in the high-temperature method.
- Dye Bath Preparation:

- Fill the dyeing vessel with water and add the carrier (e.g., 3 g/L).[5]
- Add the prepared **Disperse Brown 4** dispersion.
- Add a wetting agent and dispersing agent (e.g., 2 g/L).[5]
- Adjust the pH to 4.5-5.5 with acetic acid.[5]
- Dyeing Process:
 - Introduce the fabric into the dye bath at 60°C.[5]
 - Raise the temperature to the boil (95-100°C) over 30 minutes.[5]
 - Maintain at the boil for 60-90 minutes.[5]
 - Cool the bath to 60°C.[5]
- After-treatment:
 - Rinse the fabric to remove residual carrier and unfixed dye.
 - Perform reduction clearing as described in the high-temperature method to improve wash fastness.[5]
- Drying: Dry the fabric.

Thermosol Dyeing (Continuous Method)

The Thermosol process is a continuous method suitable for large-scale production. It involves padding the fabric with the dye dispersion, drying, and then fixing the dye at high temperatures in a hot air chamber.[6]

Materials and Reagents:

- Polyester fabric
- **Disperse Brown 4**

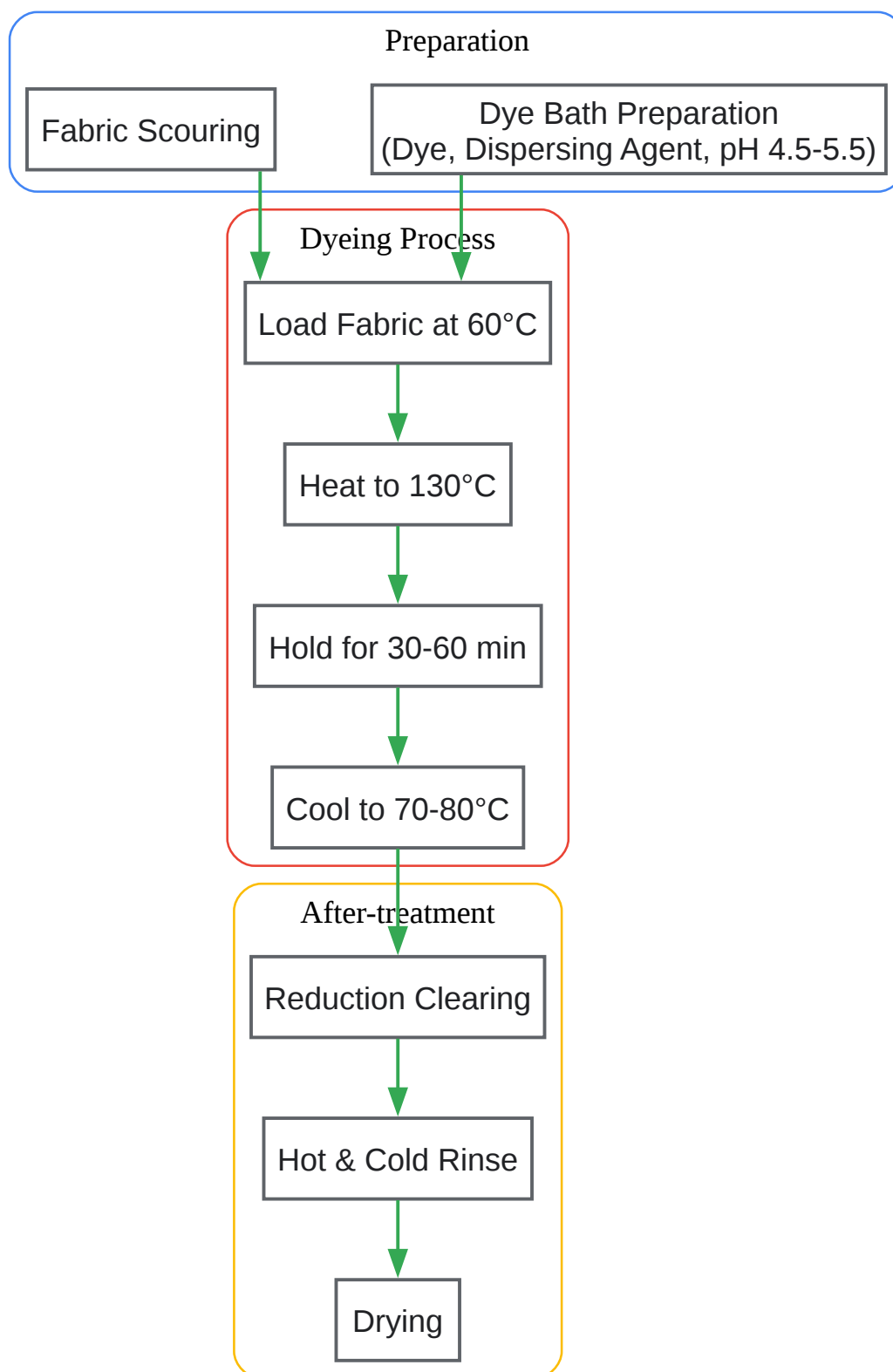
- Thickener (e.g., sodium alginate)
- Migration inhibitor
- Wetting agent
- Padding mangle
- Drying unit (e.g., infrared pre-dryer, hot flue)
- Thermosol chamber (curing oven)

Procedure:

- Padding:
 - Prepare the padding liquor by dispersing **Disperse Brown 4** with a wetting agent, thickener, and migration inhibitor in water.
 - Pass the polyester fabric through the padding liquor in a padding mangle to achieve a specific wet pick-up (e.g., 60-70%).
- Drying:
 - Immediately dry the padded fabric, typically using an infrared pre-dryer followed by a hot flue dryer, at a temperature of 100-120°C.[6] Careful control of drying is crucial to prevent dye migration.
- Thermofixation:
 - Pass the dried fabric through a Thermosol chamber at a high temperature, typically 190-220°C, for 60-90 seconds.[6] This high temperature causes the dye to sublime and diffuse into the polyester fibers.
- After-treatment:
 - Wash the fabric to remove the thickener and any unfixed dye.

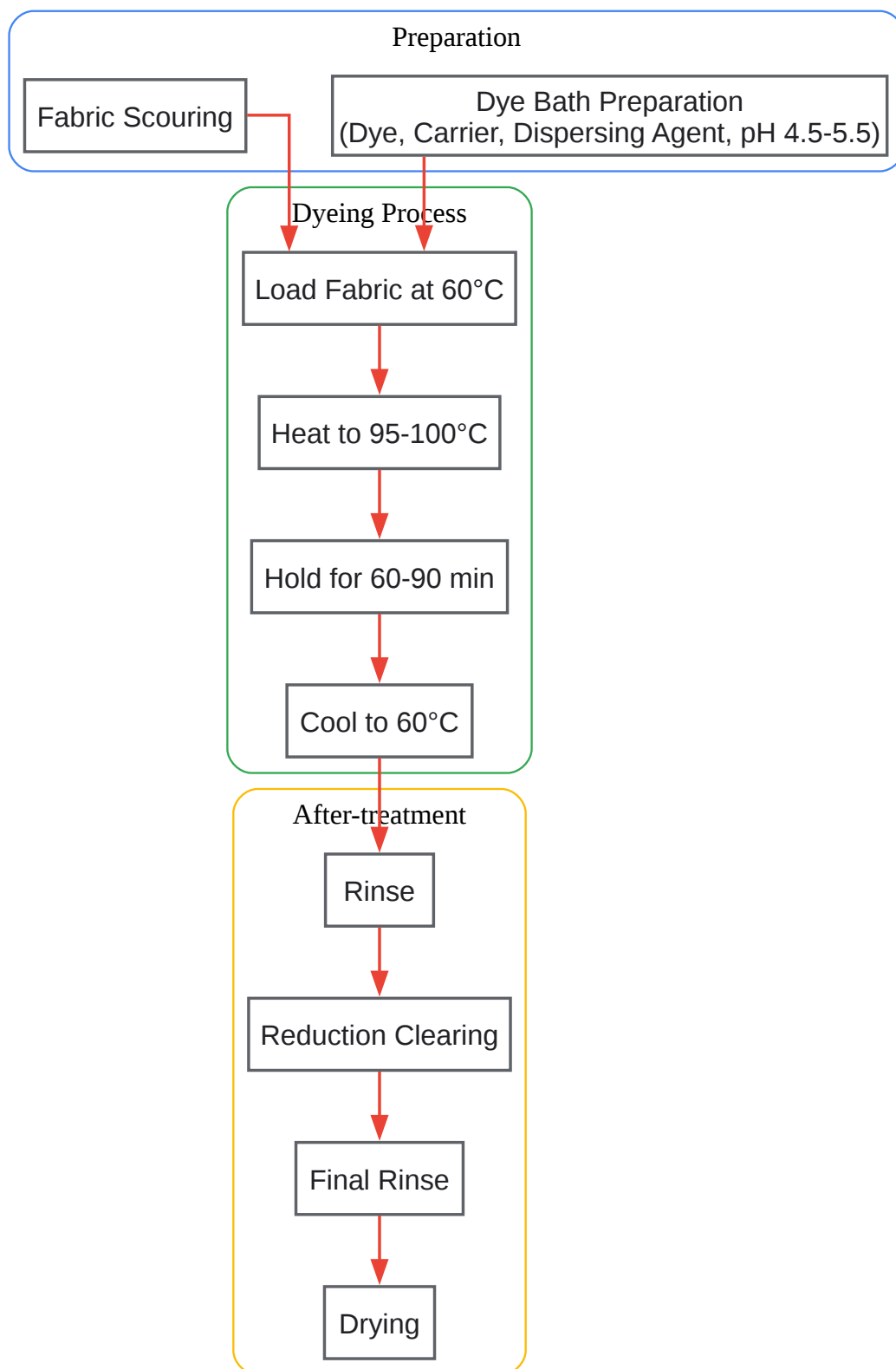
- Reduction clearing may be performed for deep shades to enhance fastness.
- Drying: Dry the final fabric.

Visualizations



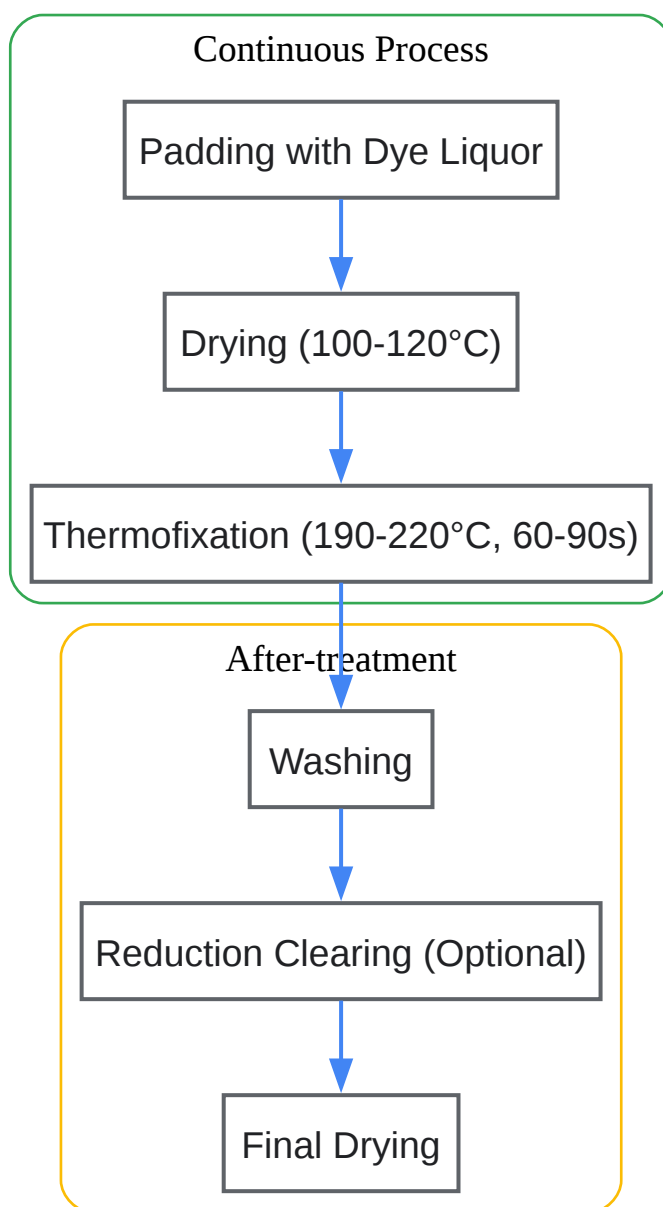
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Caption: High-Temperature Exhaust Dyeing Workflow.



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Caption: Carrier Dyeing Workflow.



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Caption: Thermosol Dyeing Workflow.

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